

Personal protective equipment for handling 2'-Hydroxy-5'-methoxyacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-methoxyacetophenone

Cat. No.: B048926

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Essential Safety and Handling Guide for 2'-Hydroxy-5'-methoxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2'-Hydroxy-5'-methoxyacetophenone** (CAS No. 705-15-7). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Safety Data

2'-Hydroxy-5'-methoxyacetophenone is a yellow crystalline powder that poses several health risks. It is crucial to be fully aware of its hazards before handling.^[1]

Hazard Summary:

Hazard Statement	GHS Classification
Causes skin irritation	Skin Corrosion/Irritation, Category 2
Causes serious eye damage	Serious Eye Damage/Eye Irritation, Category 1
May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3

Quantitative Data:

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Appearance	Yellow crystalline powder[1][2]
Melting Point	48-54 °C[3]
Flash Point	113 °C (235.4 °F) - closed cup[4]
Acute Toxicity	No data available

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure to **2'-Hydroxy-5'-methoxyacetophenone**. The following PPE is mandatory when handling this chemical.

PPE Category	Specification	Rationale
Hand Protection	Butyl rubber or Neoprene gloves. For incidental contact, double-gloving with nitrile gloves may be acceptable, but they provide poor resistance to ketones and aromatic hydrocarbons for prolonged contact.[3][4][5][6]	Protects against skin irritation and absorption. Butyl rubber offers superior resistance to ketones.[5][6]
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause serious eye damage.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher, used in a well-ventilated area or fume hood.	Prevents inhalation of the powder, which can cause respiratory irritation.[4]
Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes.	Protects skin from accidental spills and contamination.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2'-Hydroxy-5'-methoxyacetophenone** is essential to minimize risk.

Workflow for Handling **2'-Hydroxy-5'-methoxyacetophenone**:

Caption: Workflow for the safe handling of **2'-Hydroxy-5'-methoxyacetophenone**.

Detailed Protocol:

- Preparation:
 - Don Full PPE: Before entering the designated handling area, put on all required PPE as specified in the table above.

- Prepare Fume Hood: Ensure the chemical fume hood is functioning correctly. Cover the work surface with absorbent, disposable bench paper.
- Handling:
 - Retrieve from Storage: Obtain the chemical from its designated storage location. This compound should be stored in a cool, dry, well-ventilated area, away from light and incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.
 - Weighing: All weighing and handling of the solid material must be conducted within a chemical fume hood to prevent inhalation of dust. Use a tared, sealed container to transport the chemical to the balance if it is located outside the fume hood.
 - Experimental Use: This compound is often used in organic synthesis. For example, in the preparation of substituted chromanone and chromone derivatives.^[1] All experimental procedures should be carried out in a fume hood.
- Cleanup and Decontamination:
 - Decontaminate Work Area: After use, decontaminate all surfaces, glassware, and equipment with an appropriate solvent (e.g., ethanol) followed by soap and water.
 - Spill Response: In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled, sealed container for hazardous waste. For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **2'-Hydroxy-5'-methoxyacetophenone** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Unused/Expired Chemical	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Do not mix with other waste streams.
Contaminated Labware (gloves, bench paper, etc.)	Place in a designated, sealed hazardous waste bag or container.
Contaminated Solvents	Collect in a labeled, sealed container for halogenated or aromatic solvent waste.

All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent authority. Do not dispose of this chemical down the drain or in regular trash.^{[7][8]}

By adhering to these detailed procedures, you can significantly mitigate the risks associated with handling **2'-Hydroxy-5'-methoxyacetophenone** and maintain a safe and productive research environment.

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